

Application Note: Sulfamazone as an Analytical Standard for Chromatographic Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Sulfamazone**

Cat. No.: **B1207100**

[Get Quote](#)

Introduction

Sulfamazone is a sulfonamide antibiotic with antipyretic properties.^{[1][2]} As with other sulfonamides, its detection and quantification in various matrices are crucial for pharmaceutical quality control, drug development, and clinical monitoring. This document provides detailed protocols for the use of **Sulfamazone** as an analytical standard in High-Performance Liquid Chromatography (HPLC) coupled with UV detection and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). These methods are designed for researchers, scientists, and drug development professionals requiring accurate and precise quantification of **Sulfamazone**.

Physicochemical Properties of Sulfamazone

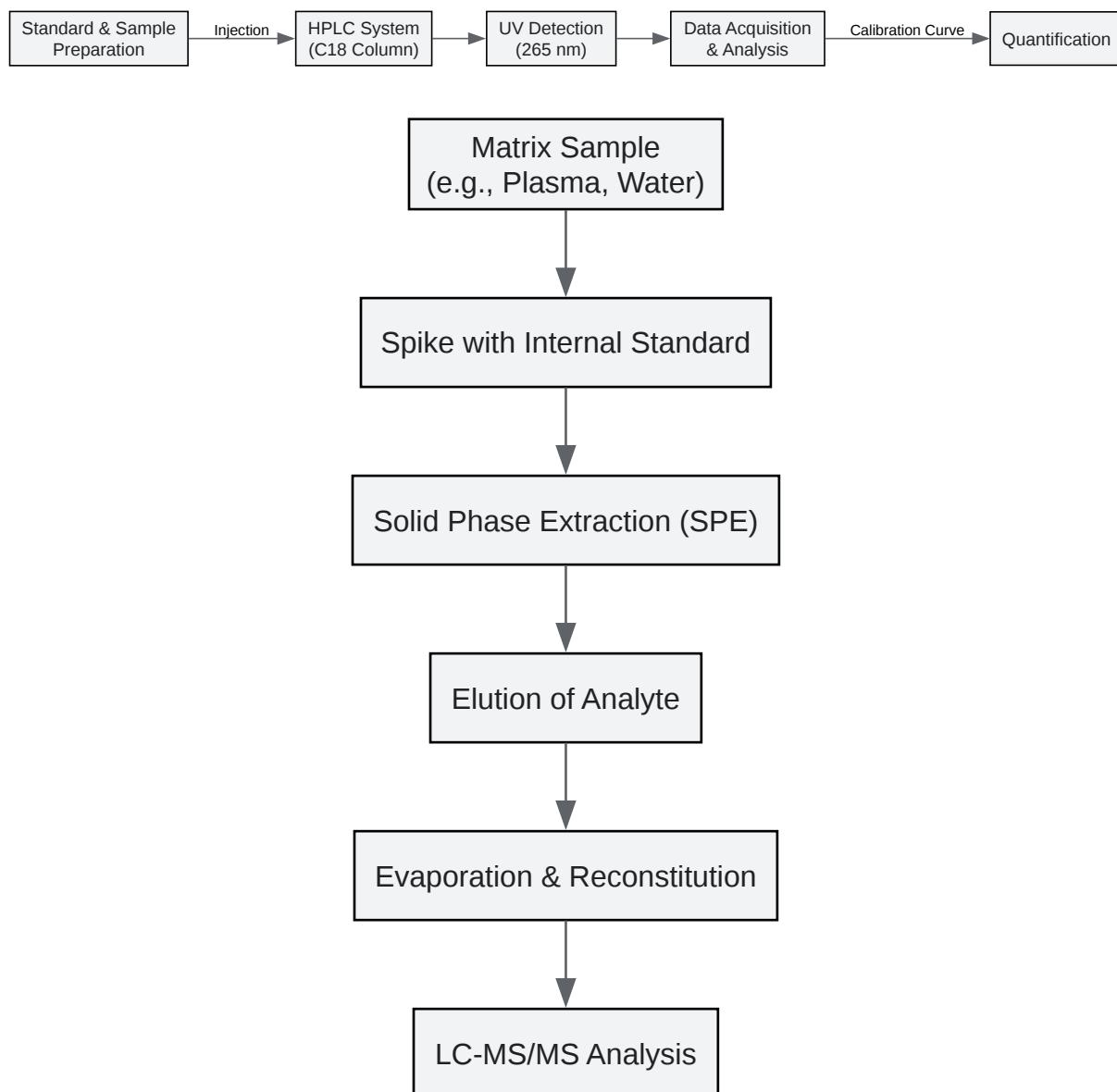
A comprehensive understanding of the physicochemical properties of **Sulfamazone** is essential for method development.

Property	Value	Source
Molecular Formula	C ₂₃ H ₂₄ N ₆ O ₇ S ₂	[3]
Molecular Weight	560.6 g/mol	[1][3]
CAS Number	65761-24-2	[3][4]
Appearance	White to off-white crystalline powder	N/A
Solubility	Soluble in acetonitrile, methanol, and dimethylformamide. Sparingly soluble in water.	N/A

Protocol 1: Quantitative Analysis of Sulfamazone by Reverse-Phase HPLC with UV Detection

This protocol outlines a method for the quantification of **Sulfamazone** in a bulk drug substance or a simple formulation matrix.

Experimental Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sulfamazone - Wikipedia [en.wikipedia.org]

- 2. Sulfamazone - Wikiwand [wikiwand.com]
- 3. Sulfamazone | C23H24N6O7S2 | CID 187764 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Sulfamazone | 65761-24-2 [chemicalbook.com]
- To cite this document: BenchChem. [Application Note: Sulfamazone as an Analytical Standard for Chromatographic Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1207100#employing-sulfamazone-as-an-analytical-standard-for-chromatography>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com